

Technical Guide: Molecular Structure and Synthesis of 2-Anilino-2-Phenylethanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Phenyl-2-(phenylamino)ethan-1-ol

Cat. No.: B12317104

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Executive Summary

2-Anilino-2-phenylethanol (IUPAC: **2-phenyl-2-(phenylamino)ethan-1-ol**) is a vicinal amino alcohol featuring a secondary amine and a primary alcohol. It serves as a privileged scaffold in medicinal chemistry, acting as a precursor to chiral oxazolidinones, imidazoles, and as a ligand in asymmetric catalysis. Its structural integrity relies on the regioselective opening of styrene oxide, where the nucleophilic attack occurs at the benzylic position, controlled by steric and electronic factors.

Property	Data
IUPAC Name	2-Phenyl-2-(phenylamino)ethan-1-ol
CAS Registry	13891-02-6
Molecular Formula	
Molecular Weight	213.28 g/mol
Chiral Center	C2 (Benzylic position)
Key Functionality	-Amino Alcohol (1,2-amino alcohol)

Molecular Architecture & Stereochemistry

Connectivity and Regioisomerism

The molecule consists of an ethanol backbone substituted at the C2 position with both a phenyl ring and an anilino (

) group. This specific connectivity distinguishes it from its regioisomer, 2-anilino-1-phenylethanol, where the phenyl group is on C1 (the carbinol carbon).

- 2-Anilino-2-phenylethanol (Target):
- 2-Anilino-1-phenylethanol (Isomer):

The "2-anilino-2-phenyl" structure is thermodynamically accessible via Lewis acid-catalyzed ring opening of styrene oxide, which directs the nucleophile (aniline) to the more substituted benzylic carbon due to the stabilization of the developing positive charge in the transition state.

Conformational Analysis

The vicinal arrangement of the hydroxyl (-OH) and amino (-NHPh) groups allows for the formation of an intramolecular hydrogen bond. This interaction creates a pseudo-5-membered ring conformation, which significantly influences the molecule's reactivity and spectroscopic properties.

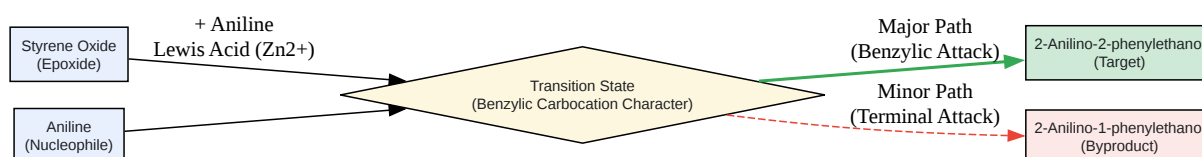
- H-Bond Donor: Hydroxyl group (or Amine, depending on solvent/pH).

- H-Bond Acceptor: Amine nitrogen (or Hydroxyl oxygen).
- Consequence: This pre-organization makes the molecule an excellent bidentate ligand for metal coordination (e.g., in Zn or Cu catalysis).

Synthesis & Experimental Protocol

Reaction Pathway: Regioselective Aminolysis

The synthesis involves the nucleophilic ring-opening of styrene oxide by aniline. While uncatalyzed reactions often yield mixtures favoring the terminal attack (sterically less hindered), the use of a Lewis acid catalyst reverses this selectivity to favor the benzylic attack.



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Figure 1: Regioselective synthesis pathway. Lewis acid catalysis promotes attack at the benzylic position.

Detailed Protocol (Self-Validating)

Objective: Synthesis of 2-anilino-2-phenylethanol via Lewis Acid Catalysis.

Reagents:

- Styrene Oxide (1.0 equiv)[1][2]
- Aniline (1.0 equiv)[1][2]
- Catalyst: Zinc Perchlorate Hexahydrate () (5 mol%) or Sulfated Tin Oxide.

- Solvent: Acetonitrile or Solvent-free.

Step-by-Step Methodology:

- Preparation: In a dry round-bottom flask, dissolve 10 mmol of styrene oxide and 10 mmol of aniline in 15 mL of acetonitrile.
- Catalysis: Add 0.5 mmol (5 mol%) of the Zinc catalyst.
- Reaction: Stir the mixture at room temperature () for 4–6 hours.
 - Validation Point: Monitor via TLC (Silica gel, Hexane:EtOAc 3:1). The epoxide spot () should disappear, and a new polar spot (Product,) should appear.
- Quench & Workup: Dilute with ethyl acetate (30 mL) and wash with water (mL) to remove the catalyst.
- Purification: Dry the organic layer over , concentrate in vacuo. Purify the residue via column chromatography (Silica gel) or recrystallization from ethanol/hexane to obtain the pure solid.

Spectroscopic Characterization

To confirm the structure and distinguish it from the regioisomer, NMR spectroscopy is the definitive tool. The chemical shift of the methine proton is diagnostic.

Diagnostic NMR Data

Nucleus	Signal	Chemical Shift (ppm)	Multiplicity	Assignment	Structural Logic
	-N	4.50 - 4.70	dd	Benzylic Methine	Deshielded by Ph and N, but distinct from O-substituted methine.
	-O	3.60 - 3.90	m	Methylene	Typical primary alcohol range.[3]
		2.50 - 3.50	br s	Exchangeable	Broad signals, shift varies with concentration.
	-N	~60.0	-	Benzylic Carbon	Characteristic of benzylic amine.
	-O	~66.0	-	Methylene Carbon	Characteristic of primary alcohol.

Differentiation Rule:

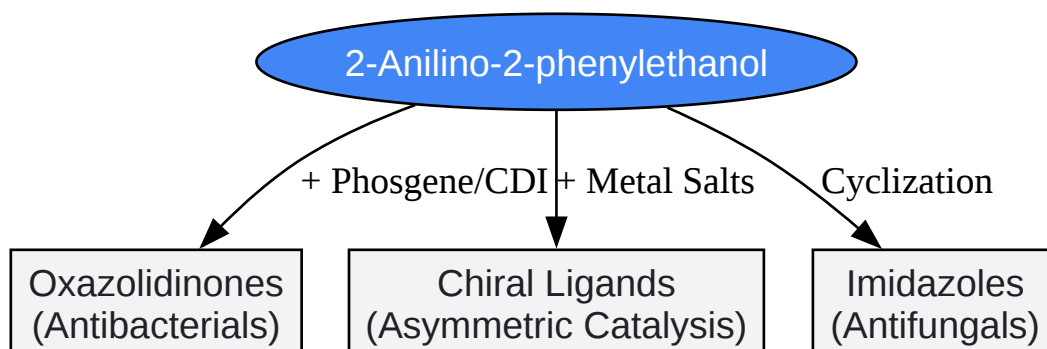
- 2-Anilino-2-phenylethanol: The benzylic proton is attached to Nitrogen. It typically appears upfield relative to an oxygen-substituted benzylic proton.
- 2-Anilino-1-phenylethanol: The benzylic proton is attached to Oxygen. It appears further downfield (

ppm) due to the higher electronegativity of oxygen.

Applications in Drug Development

The 2-anilino-2-phenylethanol scaffold is a versatile building block:

- **Oxazolidinone Synthesis:** Reaction with phosgene or carbonyldiimidazole (CDI) yields 3,4-diphenyloxazolidin-2-one, a core structure in antimicrobial agents (e.g., Linezolid analogs).
- **Chiral Auxiliaries:** The enantiopure form (derived from chiral styrene oxide) is used to induce stereoselectivity in alkylation and reduction reactions.
- **Heterocyclic Chemistry:** Cyclization with aldehydes leads to oxazolidines, which are precursors to various alkaloids.



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Figure 2: Downstream applications of the 2-anilino-2-phenylethanol scaffold.

References

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- Oxazolidinone Derivatization:RSC Advances. "Synthesis of 3,4-diphenyloxazolidin-2-one from 2-anilino-2-phenylethanol."

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Sources

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- [2. \(2-Methyloxiran-2-yl\)methanol | 872-30-0 | Benchchem \[benchchem.com\]](#)
- [3. 2-Amino-2-phenylethan-1-ol | C8H11NO | CID 134797 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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